

Essential Safety and Logistical Information for Handling 3-Methylbenzofuran

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Compound of Interest

Compound Name: 3-Methylbenzofuran

Cat. No.: B1293835

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For researchers, scientists, and drug development professionals, the proper handling and disposal of **3-Methylbenzofuran** are paramount for laboratory safety and regulatory compliance. This document provides a comprehensive guide to its safe use, including immediate safety precautions, personal protective equipment (PPE), detailed operational procedures, and disposal plans.

Chemical and Physical Properties

Understanding the properties of **3-Methylbenzofuran** is crucial for safe handling.

Property	Value
Molecular Formula	C ₉ H ₈ O ^[1]
Molecular Weight	132.16 g/mol ^{[1][2][3]}
Form	Liquid ^{[2][3][4]}
Boiling Point	195-197 °C/760 mmHg ^{[2][3][4]}
Density	1.046 g/mL at 25 °C ^{[2][3][4]}
Refractive Index	n _{20/D} 1.554 ^{[2][3][4]}
Storage Temperature	2-8°C ^{[2][3][4]}

Hazard Identification and Personal Protective Equipment (PPE)

3-Methylbenzofuran is classified as harmful if swallowed and causes serious eye damage.[1][2][3][4] Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Hazard	GHS Classification	Required PPE
Acute Oral Toxicity	Acute Tox. 4[1][2][3]	Chemical-resistant gloves (e.g., nitrile)[2][5]
Serious Eye Damage	Eye Dam. 1[1][2][3]	Eyeshields and faceshields[2]
Inhalation	Not classified, but inhalation should be avoided[6]	Type ABEK (EN14387) respirator filter[2]

All handling of **3-Methylbenzofuran** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][7] A lab coat and closed-toe shoes are also required. [5]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a calibrated eyewash station and safety shower are readily accessible.[8]
- Work exclusively within a certified chemical fume hood to minimize inhalation of vapors.[5]
- Keep the container of **3-Methylbenzofuran** tightly closed when not in use and store it in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[6]

2. Handling:

- Don all required PPE before handling the chemical.
- When transferring or using **3-Methylbenzofuran**, avoid direct contact with skin, eyes, and clothing.[6][7]

- Use only non-sparking tools and avoid sources of ignition as vapors may form explosive mixtures with air.[9][10]

3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[6]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur.[6]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Seek immediate medical attention.[6]

Disposal Plan

Proper disposal of **3-Methylbenzofuran** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Designate a specific, properly labeled hazardous waste container for **3-Methylbenzofuran** and any contaminated materials (e.g., pipette tips, gloves, absorbent paper).[5][11]
- The container must be clearly labeled with "Hazardous Waste," the full chemical name "**3-Methylbenzofuran**," and any other components of the waste stream with their approximate concentrations.[5]

2. Storage of Waste:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[11]
- The SAA should be a secondary containment system, such as a chemical-resistant tray, to prevent spills.[5]

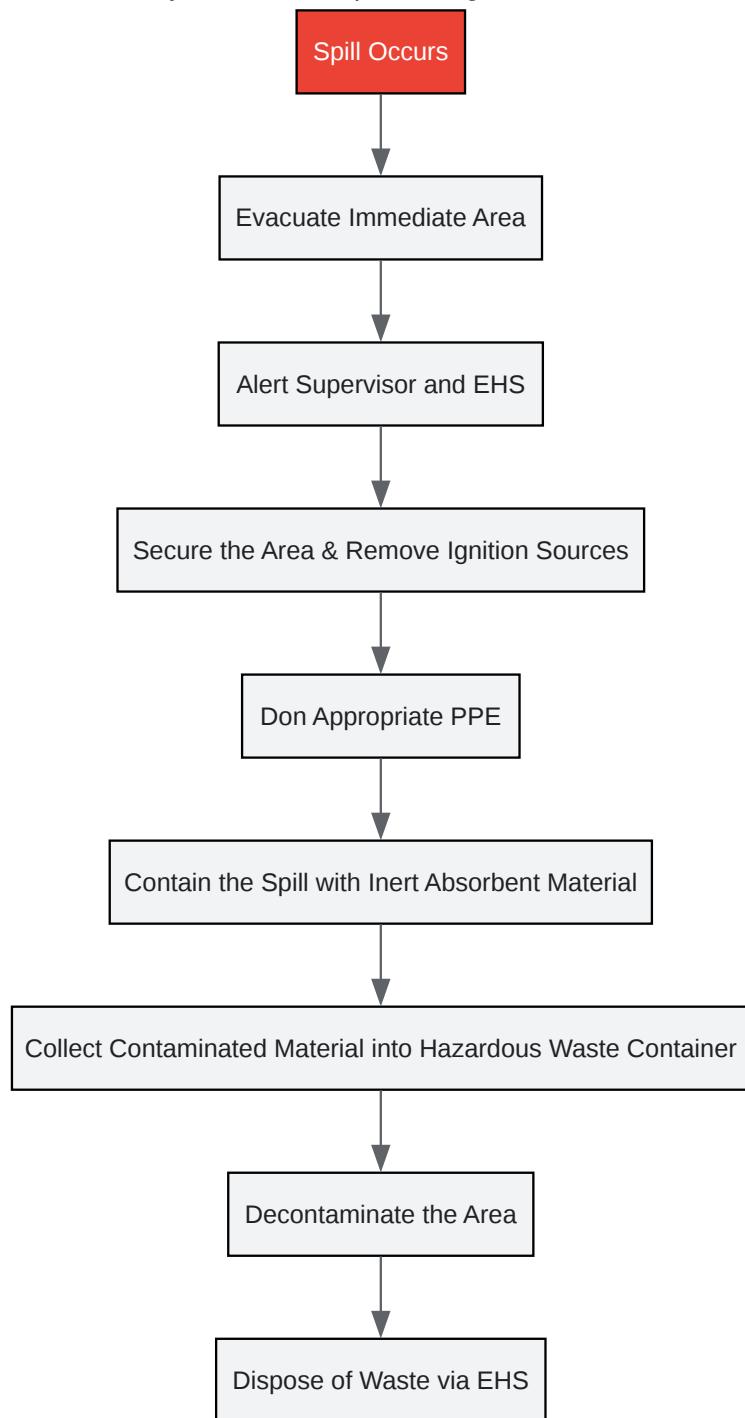
3. Final Disposal:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations for complete and accurate classification.[\[6\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[\[11\]](#)

Spill Management Workflow

In the event of a spill, a clear and immediate response is necessary to mitigate risks.

3-Methylbenzofuran Spill Management Workflow

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Caption: Workflow for managing a **3-Methylbenzofuran** spill.

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